

Solubility of Tributylmethylammonium Chloride in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Tributylmethylammonium chloride

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This technical guide provides a comprehensive overview of the solubility of **Tributylmethylammonium chloride**, a quaternary ammonium salt with increasing relevance in various chemical and pharmaceutical applications, including as a phase-transfer catalyst and in the formulation of ionic liquids. Due to a notable scarcity of precise quantitative solubility data for **Tributylmethylammonium chloride** in publicly available literature, this guide presents a comparative analysis of structurally similar tetra-alkylammonium chlorides to provide valuable insights into its likely solubility characteristics.

Furthermore, this guide furnishes a detailed experimental protocol for determining the solubility of **Tributylmethylammonium chloride** in organic solvents using the isothermal equilibrium method. Visual diagrams generated using Graphviz are included to illustrate key experimental workflows.

Comparative Solubility of Tetra-alkylammonium Chlorides

The solubility of quaternary ammonium salts is influenced by the nature of the alkyl chains and the properties of the solvent. Generally, they exhibit good solubility in polar solvents. The following table summarizes available quantitative solubility data for structurally related tetra-alkylammonium chlorides to serve as a predictive reference for the solubility of **Tributylmethylammonium chloride**.

Compound	Solvent	Solvent Type	Temperature (°C)	Solubility (g/100 g of solvent)
Tetramethylammonium chloride	Methanol	Polar Protic	25	68.41[1]
1-Butanol	Polar Protic	25	4.38[1]	
Acetonitrile	Polar Aprotic	25	0.34[1]	
Chloroform	Polar Aprotic	25	0.0106[1]	
1,2-Dichloroethane	Polar Aprotic	25	0.00125[1]	
Tetraethylammonium chloride	Water	Polar Protic	20	141[2]
Chloroform	Polar Aprotic	20	8.2[2]	
Acetone	Polar Aprotic	Not Specified	Very Soluble[2]	
Ethanol	Polar Protic	Not Specified	Very Soluble[2]	
Tetrabutylammonium chloride	Dimethylformamide	Polar Aprotic	50	320[3]
Ethanol	Polar Protic	78	Very Soluble[3]	
Diethyl ether	Non-polar	Not Specified	Difficultly Soluble[3]	

Based on this comparative data, it can be inferred that **Tributylmethyllammonium chloride** is likely to be highly soluble in polar protic solvents like methanol and ethanol, and moderately to highly soluble in polar aprotic solvents such as acetone and chloroform. Its solubility in non-polar solvents is expected to be limited. The presence of three butyl groups suggests it will have greater solubility in less polar organic solvents compared to tetramethylammonium and tetraethylammonium chlorides, while the single methyl group may slightly increase its polarity compared to tetrabutylammonium chloride.

Experimental Protocol: Determination of Solubility via Isothermal Equilibrium (Shake-Flask Method)

The following protocol outlines a robust and widely accepted method for determining the saturation solubility of a solid compound, such as **Tributylmethylammonium chloride**, in an organic solvent at a specific temperature.

Objective: To determine the equilibrium solubility of **Tributylmethylammonium chloride** in a selected organic solvent at a constant temperature.

Materials:

- **Tributylmethylammonium chloride** (analytical grade, dried under vacuum)
- Organic solvent of interest (HPLC grade or higher)
- Glass vials with PTFE-lined screw caps
- Thermostatically controlled shaker or incubator
- Analytical balance (readability ± 0.1 mg)
- Volumetric flasks and pipettes
- Syringe filters (solvent-compatible, e.g., 0.22 μm PTFE)
- Pre-weighed vials for gravimetric analysis
- Vacuum oven or nitrogen stream for solvent evaporation

Methodology:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of solid **Tributylmethylammonium chloride** to several glass vials. The excess solid is crucial to ensure that equilibrium with the dissolved state is reached.
 - Record the weight of each empty vial and the weight after adding the solid.

- Solvent Addition and Equilibration:
 - Add a precise volume or weight of the chosen organic solvent to each vial.
 - Securely cap the vials and place them in a thermostatic shaker set to the desired temperature.
 - Agitate the vials for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Phase Separation:
 - Once equilibrium is reached, cease agitation and allow the vials to stand undisturbed in the thermostatic shaker for a sufficient time (e.g., 2-4 hours) to allow the excess solid to sediment.
 - Carefully withdraw a sample of the supernatant using a syringe, ensuring no solid particles are disturbed.
 - Immediately filter the supernatant through a solvent-compatible syringe filter into a pre-weighed collection vial. This step is critical to remove any undissolved microcrystals.
- Gravimetric Determination of Solute Concentration:
 - Accurately weigh the collection vial containing the filtered saturated solution.
 - Evaporate the solvent from the vial under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the **Tributylmethylammonium chloride**.
 - Once the solvent is completely removed and the vial contains only the dried solute, weigh the vial again.
- Calculation of Solubility:

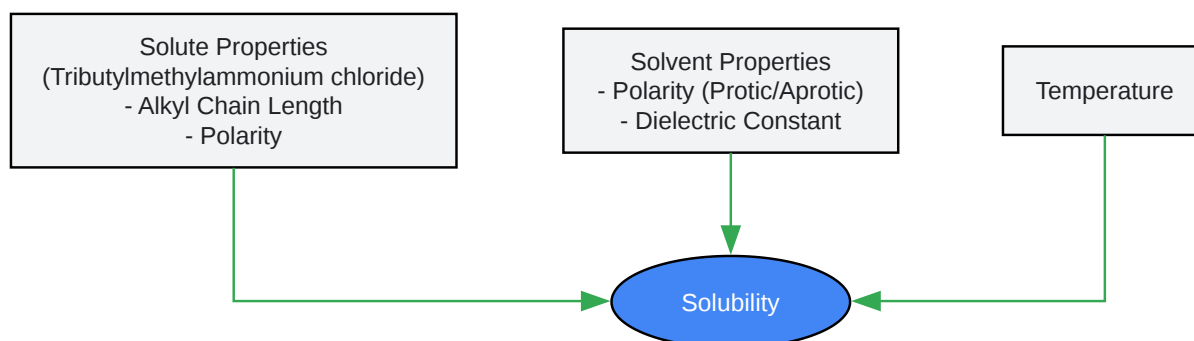
- The mass of the dissolved **Tributylmethylammonium chloride** is the difference between the final weight of the vial with the residue and the initial weight of the empty vial.
- The mass of the solvent is the difference between the weight of the vial with the filtered solution and the weight of the vial with the residue.
- Calculate the solubility in grams of solute per 100 g of solvent.

Visualizations



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Experimental Workflow for Solubility Determination



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Factors Influencing Solubility

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